Addressing variability in CE-245677 experimental outcomes

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Compound of Interest	
Compound Name:	*CE-245677*
CAS No.:	*717899-97-3*
Cat. No.:	*B1668770*

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Technical Support Center: CE-245677

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential variability in experimental outcomes with **CE-245677**. The information is tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **CE-245677** and what are its primary targets?

CE-245677 is a potent, reversible, and orally active dual inhibitor of Tie2 and Tropomyosin receptor kinase (Trk) A and B kinases.[1][2][3] It displays high selectivity for these kinases over other angiogenic receptor tyrosine kinases like KDR, PDGFR, and FGFR.[1][3]

Q2: What are the known IC50 values for **CE-245677**?

The half-maximal inhibitory concentration (IC50) values for **CE-245677** are as follows:

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Target	Cellular IC50
TrkA/B	1 nM
Tie2	4.7 nM
[Source: MedChemExpress, TargetMol][1][2]	

Q3: What were the reasons for the discontinuation of **CE-245677** clinical trials?

Phase I multiple-dose clinical trials for **CE-245677** as a potential cancer treatment were terminated due to significant central nervous system (CNS) side effects.[4][5] These adverse events included cognitive deficits, personality changes, and sleep disturbances, which resolved after dosing ceased.[5]

Troubleshooting Guide

Issue 1: Inconsistent Inhibition of Trk or Tie2 Signaling in Cell-Based Assays

Possible Cause 1: Suboptimal Compound Solubility

CE-245677 has limited aqueous solubility. Improper dissolution can lead to lower effective concentrations and thus, variable inhibitory effects.

Suggested Solution:

- Solvent Selection: Use dimethyl sulfoxide (DMSO) for preparing stock solutions.[2] MedChemExpress suggests a maximum solubility of 125 mg/mL in DMSO with the aid of ultrasonication.[1]
- Stock Solution Storage: Store stock solutions at -20°C for up to 1 year or -80°C for up to 2 years to maintain stability.[1]
- Working Solution Preparation: When preparing working solutions for cell-based assays, ensure the final DMSO concentration in the culture medium is low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.

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Possible Cause 2: Cell Line Variability

Different cell lines express varying levels of Trk and Tie2 receptors, which can influence the observed potency of **CE-245677**.

Suggested Solution:

- Target Expression Analysis: Before conducting experiments, verify the expression levels of TrkA, TrkB, and Tie2 in your chosen cell line using techniques like Western blotting or flow cytometry.
- Cell Line Authentication: Ensure your cell lines are authenticated and free from contamination to guarantee consistent biological responses.

Possible Cause 3: Assay-Dependent Variability

The choice of assay to measure kinase inhibition can impact the results. For instance, a simple cell viability assay may be less sensitive to specific target inhibition compared to a direct phosphorylation assay.

Suggested Solution:

- Use of Specific Readouts: Employ assays that directly measure the phosphorylation status of Trk or Tie2 or their downstream signaling proteins (e.g., Akt, ERK). Western blotting, ELISA, or specialized cellular kinase assays are recommended.[6][7]
- High-Throughput Options: For screening purposes, consider using high-throughput cell-based assays, such as those employing NFAT-bla reporter lines, which have been developed for Trk kinases.[8]

Issue 2: Unexpected Off-Target Effects or Cellular Toxicity

Possible Cause 1: High Compound Concentration

While **CE-245677** is selective, high concentrations can lead to inhibition of other kinases or induce non-specific cellular stress, resulting in toxicity.

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Suggested Solution:

- Dose-Response Curve: Perform a comprehensive dose-response analysis to determine the optimal concentration range for specific inhibition without inducing significant cytotoxicity.
- Cytotoxicity Assays: Run parallel cytotoxicity assays (e.g., MTT, LDH release) to distinguish between targeted anti-proliferative effects and general toxicity.

Possible Cause 2: Unknown Kinase Interactions

The full kinome profile of **CE-245677** may not be exhaustively characterized, and at higher concentrations, it may interact with other kinases.

Suggested Solution:

- Kinase Profiling: If unexpected phenotypes are observed, consider performing a broad kinase profiling screen to identify potential off-target interactions.

Issue 3: Inconsistent Efficacy in In Vivo Models

Possible Cause 1: Poor Bioavailability or Suboptimal Dosing

While **CE-245677** has shown good oral absorption in rats (F=80%), improper formulation or administration can lead to variable exposure.[1][9]

Suggested Solution:

- Formulation for In Vivo Dosing: For oral administration, a common vehicle is a suspension in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1] Another option for subcutaneous injection is a solution in 10% DMSO and 90% corn oil.[1] Always ensure the solution is clear before administration.[1]
- Pharmacokinetic Studies: If efficacy is variable, conduct pharmacokinetic studies in your specific animal model to determine the plasma and tissue concentrations of **CE-245677**.

Possible Cause 2: CNS-Related Side Effects in Animal Models

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As observed in human trials, **CE-245677** can cross the blood-brain barrier and cause CNS-related side effects, which may affect the overall health and behavior of the animals, indirectly impacting tumor growth or other readouts.

Suggested Solution:

- Neurological Monitoring: Closely monitor animals for any behavioral changes, cognitive deficits, or sleep disturbances.
- Dose Adjustment: If CNS effects are observed, consider reducing the dose or exploring alternative dosing schedules.

Experimental Protocols

Cell-Based Trk/Tie2 Phosphorylation Assay

- Cell Culture: Plate cells expressing Trk or Tie2 receptors in appropriate growth medium and allow them to adhere overnight.
- Serum Starvation: The following day, replace the growth medium with a low-serum or serum-free medium and incubate for 4-24 hours to reduce basal receptor phosphorylation.
- Inhibitor Pre-treatment: Pre-incubate the cells with varying concentrations of **CE-245677** (prepared from a DMSO stock) for 1-2 hours. Include a vehicle control (DMSO only).
- Ligand Stimulation: Stimulate the cells with the appropriate ligand (e.g., NGF for TrkA, BDNF for TrkB, Angiopoietin-1 for Tie2) for 10-30 minutes to induce receptor phosphorylation.
- Cell Lysis: Wash the cells with cold PBS and lyse them in a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate.
- Western Blotting: Separate equal amounts of protein by SDS-PAGE, transfer to a membrane, and probe with primary antibodies against phospho-Trk/phospho-Tie2 and total Trk/Tie2.

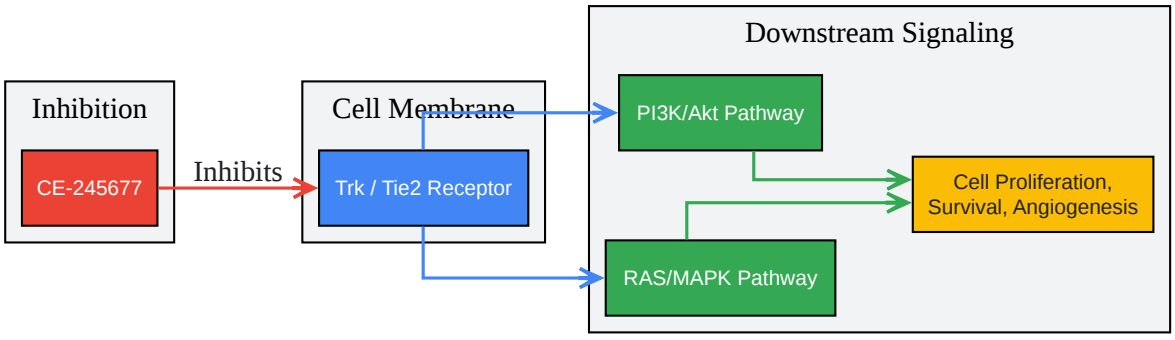
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- Detection and Analysis: Use appropriate secondary antibodies and a detection reagent to visualize the protein bands. Quantify the band intensities to determine the extent of inhibition.

In Vivo Efficacy Study in a Xenograft Mouse Model

- Animal Model: Use immunodeficient mice (e.g., nude or SCID) for tumor xenograft studies.
- Tumor Implantation: Subcutaneously implant tumor cells known to be dependent on Trk or Tie2 signaling.
- Tumor Growth Monitoring: Monitor tumor growth regularly using calipers.
- Treatment Initiation: Once tumors reach a predetermined size (e.g., 100-200 mm^3), randomize the animals into treatment and control groups.
- Compound Administration: Prepare **CE-245677** in a suitable vehicle (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline for oral gavage). Administer the compound daily at the desired dose. The control group should receive the vehicle only.
- Efficacy Assessment: Measure tumor volume and body weight 2-3 times per week.
- Pharmacodynamic Analysis: At the end of the study, tumors can be excised and analyzed for target inhibition (e.g., by Western blotting for phospho-Trk/phospho-Tie2) to confirm drug activity.

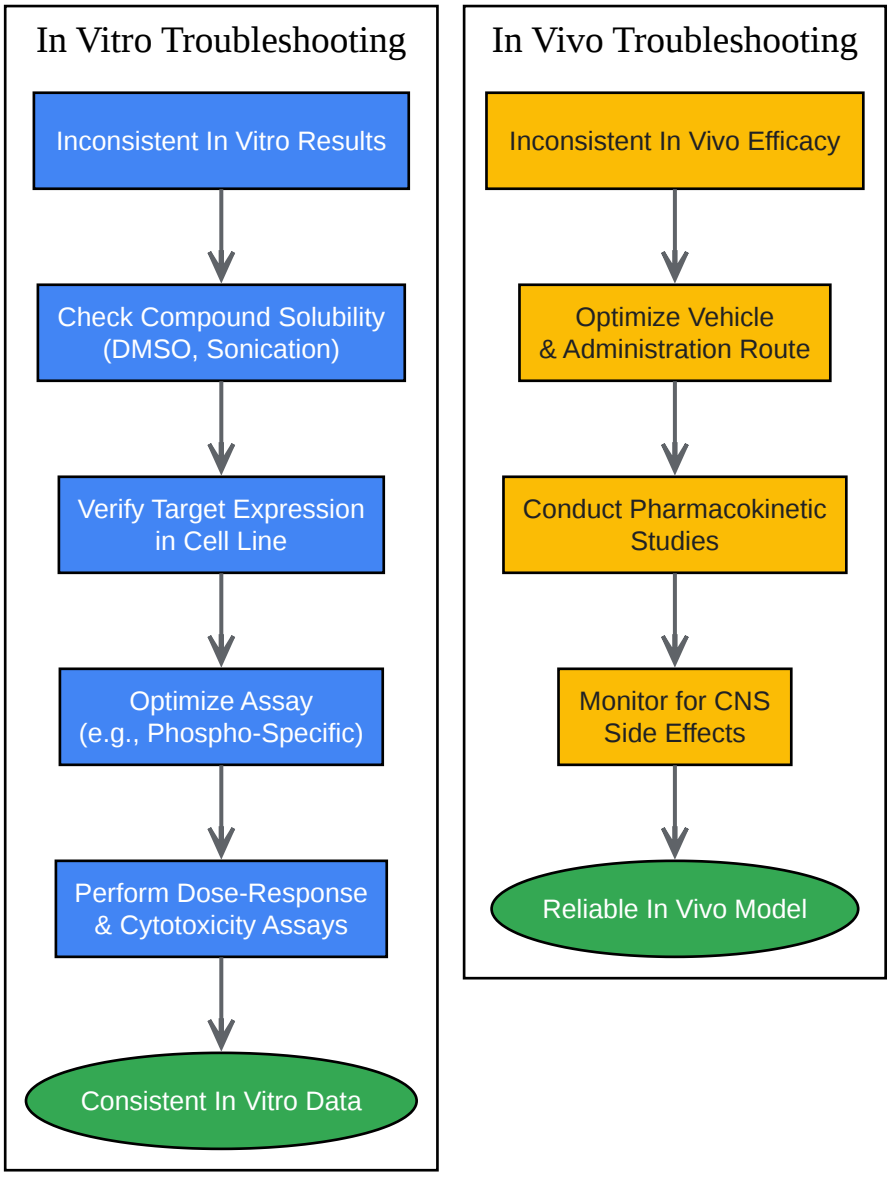
Visualizations



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Caption: **CE-245677** inhibits Trk/Tie2 signaling pathways.



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Caption: Troubleshooting workflow for **CE-245677** experiments.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CE-245677 | Trk receptor | Tie-2 | TargetMol [targetmol.com]
- 3. CE-245677 | Tie2/Trk inhibitor | Probechem Biochemicals [probechem.com]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. kinaselogistics.com [kinaselogistics.com]
- 7. en.ice-biosci.com [en.ice-biosci.com]
- 8. Cellular Assays for High-Throughput Screening for Modulators of Trk Receptor Tyrosine Kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. file.medchemexpress.com [file.medchemexpress.com]

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